Application Notes and Protocols: BIIB091 Dissolution and Storage for Cell Culture

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Compound of Interest

Compound Name: *BIIB091*

Cat. No.: *B10827741*

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Introduction

BIIB091 is a potent, selective, and reversible small-molecule inhibitor of Bruton's tyrosine kinase (BTK).[1] BTK is a critical signaling molecule downstream of the B-cell receptor (BCR) and Fc receptors (FcR), playing a key role in the activation, proliferation, and differentiation of B-cells and myeloid cells.[2][3][4] **BIIB091** inhibits BTK by binding to the kinase domain and sequestering a key phosphorylation site, Tyr-551, in an inactive conformation.[1] These characteristics make **BIIB091** a valuable tool for in vitro studies of immune cell function and a potential therapeutic for autoimmune diseases like multiple sclerosis.[1][5]

Proper dissolution and storage of **BIIB091** are critical for maintaining its stability and ensuring accurate, reproducible results in cell culture experiments. These notes provide detailed protocols for the preparation of stock and working solutions of **BIIB091**.

Quantitative Data Summary

The following tables summarize the key quantitative properties of **BIIB091**.

Table 1: Solubility and Storage Specifications

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Parameter	Value	Notes
Molecular Weight	542.64 g/mol	[1]
Solubility in DMSO	125 mg/mL (230.36 mM)	Requires sonication to fully dissolve. Use of newly opened, anhydrous DMSO is recommended as the compound is hygroscopic.[1]
Storage of Solid	-20°C for up to 3 years4°C for up to 2 years	Store in a dry, dark place.[1][6]
Stock Solution Storage	-80°C for up to 6 months-20°C for up to 1 month	Aliquot to avoid repeated freeze-thaw cycles.[1]

Table 2: In Vitro Inhibitory Concentrations (IC_{50})

Target / Assay	Cell Type	IC_{50} Value
BTK Enzymatic Activity	Purified Protein	<0.5 nM
PLCγ2 Phosphorylation	Ramos (human B-cell line)	6.9 nM
CD69 Activation (BCR-mediated)	Human PBMCs	6.9 nM
ROS Production (FcγR-induced)	Primary Neutrophils	4.5 nM
TNFα Secretion (FcγRI/III-mediated)	Human Monocytes	3.1 - 8.0 nM
BTK Phosphorylation (whole blood)	Human Whole Blood	24 nM
B-cell Activation (CD69 expression)	Human Whole Blood	71 nM
Basophil Activation (CD63 expression)	Human Whole Blood	82 nM

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Data sourced from MedchemExpress.[1]

Experimental Protocols

A. Materials Required

- **BIIB091** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes (1.5 mL)
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath
- Sterile cell culture medium appropriate for your cell line
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

B. Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of a high-concentration stock solution in DMSO, which can be stored for long-term use.

- Calculation: Determine the mass of **BIIB091** powder required.
  - Formula: Mass (mg) = Desired Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)
  - Example for 1 mL of 10 mM stock: Mass = 10 mmol/L × 0.001 L × 542.64 g/mol = 5.43 mg
- Weighing: Carefully weigh the calculated amount of **BIIB091** powder in a sterile microcentrifuge tube. Perform this step in a chemical fume hood or a designated powder handling area.

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- Dissolution: a. Add the desired volume of sterile DMSO to the tube containing the **BIIB091** powder. For the example above, add 1 mL of DMSO. b. Tightly cap the tube and vortex thoroughly for 1-2 minutes. c. If the solution is not completely clear, place the tube in an ultrasonic water bath for 5-10 minutes, or until all solid has dissolved.[1] Gentle warming can also be used if necessary.

- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes. b. Clearly label each aliquot with the compound name, concentration, and date of preparation. c. Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).[1]

C. Protocol for Preparing a Working Solution for Cell Culture

This protocol describes the dilution of the DMSO stock solution into cell culture medium for immediate use.

- Thawing: Remove one aliquot of the 10 mM **BIIB091** stock solution from the freezer and allow it to thaw completely at room temperature.

- Dilution Calculation: Calculate the volume of stock solution needed to achieve the desired final concentration in your cell culture experiment.
  - Formula (M1V1 = M2V2): V1 = (M2 × V2) / M1
    - M1 = Stock solution concentration (10 mM)
    - V1 = Volume of stock solution to add
    - M2 = Desired final concentration (e.g., 100 nM)
    - V2 = Final volume of cell culture medium (e.g., 5 mL)
  - Example for a final concentration of 100 nM in 5 mL of medium: V1 = (0.0001 mM × 5 mL) / 10 mM = 0.00005 mL = 0.05 µL

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- Note: This volume is too small to pipette accurately. Therefore, a serial dilution is recommended.

- Serial Dilution (Recommended): a. Intermediate Dilution: Prepare an intermediate dilution by adding 2 µL of the 10 mM stock solution to 198 µL of sterile cell culture medium. This creates a 100 µM solution (a 1:100 dilution). b. Final Dilution: Use the 100 µM intermediate solution to prepare your final working concentration.
  - Example for a final concentration of 100 nM in 5 mL of medium: V1 = (0.1 µM × 5 mL) / 100 µM = 0.005 mL = 5 µL
  - Add 5 µL of the 100 µM intermediate solution to your 5 mL of cell culture medium.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to your cells, typically below 0.5%, and ideally below 0.1%.[7]
  - Calculation: % DMSO = (Volume of DMSO added / Total Volume) × 100
  - In the example above: The final DMSO concentration from the intermediate dilution is 0.01%, which is well within safe limits.
- Application: Vortex the final working solution gently and add it to your cell culture plates. Always include a vehicle control (medium with the same final concentration of DMSO) in your experimental design.

Visualized Workflows and Pathways

Experimental Workflow

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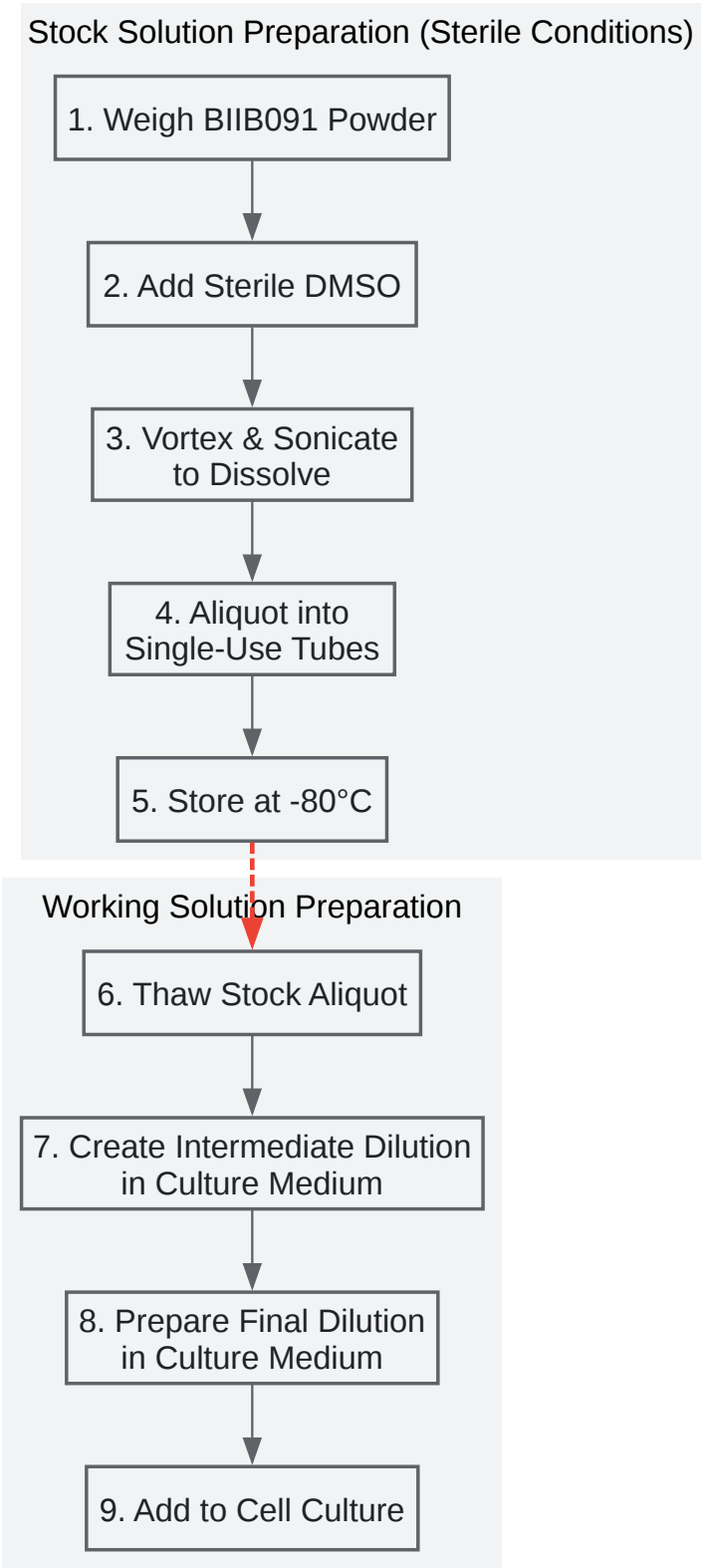

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Workflow for preparing **BIIB091** solutions.

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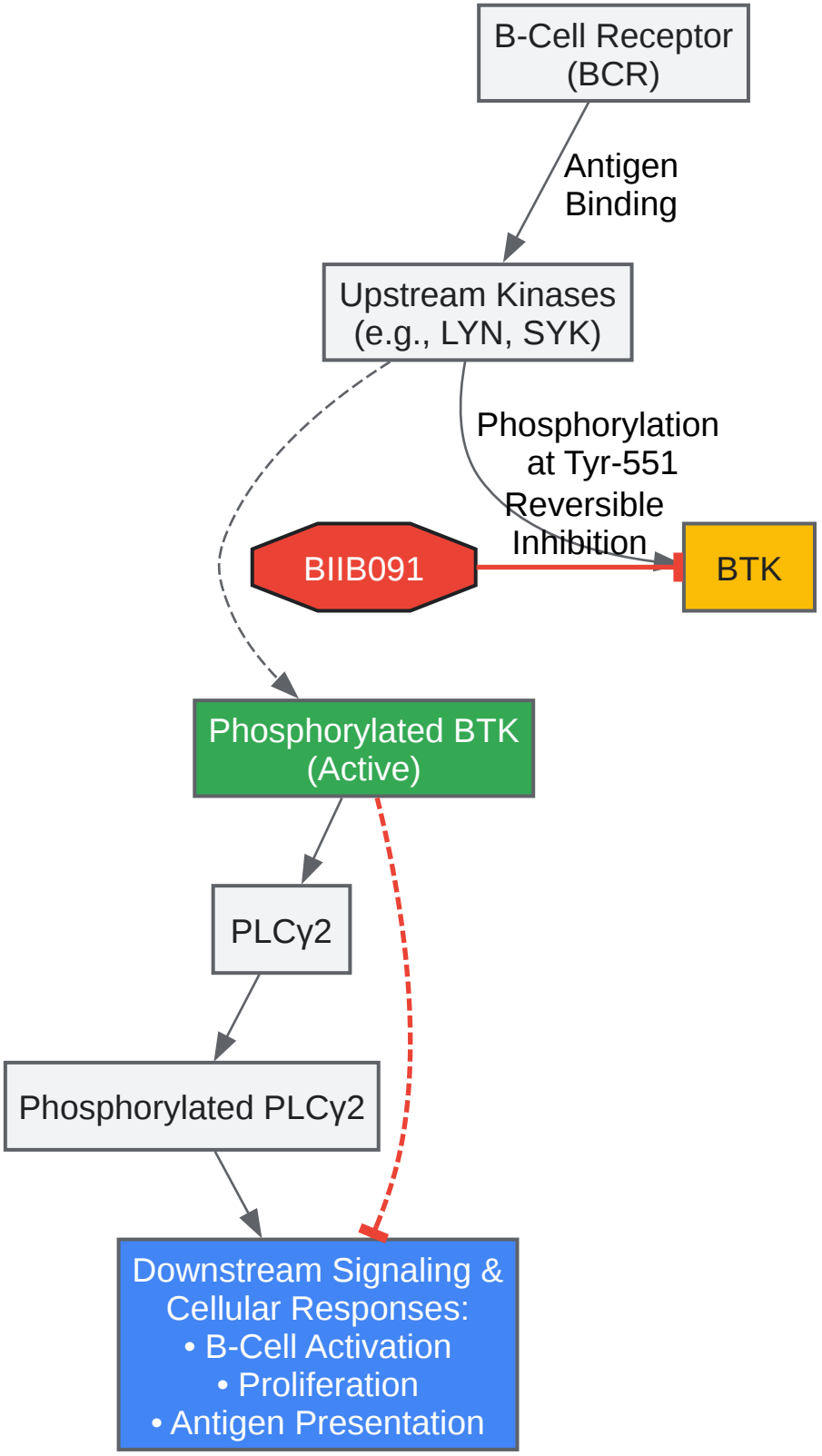
BIIB091 Mechanism of Action in B-Cell Receptor Signaling



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BIIB091 inhibits BTK phosphorylation.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Next-generation Bruton's tyrosine kinase inhibitor BIIB091 selectively and potently inhibits B cell and Fc receptor signaling and downstream functions in B cells and myeloid cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdbioproducts.com [mdbioproducts.com]
- 4. researchgate.net [researchgate.net]
- 5. clinicaltrials.eu [clinicaltrials.eu]
- 6. medkoo.com [medkoo.com]
- 7. Comparative cytotoxic effects of methanol, ethanol and DMSO on human cancer cell lines | Biomedical Research and Therapy [bmrat.org]
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